

Technical Support Center: CAS 874592-32-2

Solubility Optimization

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Compound of Interest

Compound Name: [5-(4-Bromo-2-chlorophenyl)-2-furyl]methanol

CAS No.: 874592-32-2

Cat. No.: B358893

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Module 1: Compound Profile & Solubility Physics

User Query: What are the critical physicochemical properties I need to know before dissolving this compound?

Technical Insight: CAS 874592-32-2 is a hydrophobic small molecule. The presence of heavy halogens (Bromine, Chlorine) and aromatic rings drives the molecule to aggregate in aqueous environments to minimize entropy loss, leading to precipitation ("crashing out").

Property	Value / Characteristic	Implication for Assays
Chemical Name	[5-(4-Bromo-2-chlorophenyl)-2-furyl]methanol	Core scaffold is lipophilic.
Molecular Weight	~301.56 g/mol	Small molecule; rapid diffusion if soluble.
Est. LogP	~3.5	Poor water solubility. High affinity for plastic labware.
Primary Solvent	DMSO (Dimethyl Sulfoxide)	Soluble >50 mM. Hygroscopic (absorbs water).
Aqueous Solubility	< 10 μ M (Predicted, unformulated)	High risk of precipitation in PBS/Media.

Module 2: Preparation Protocols (The "Golden Path")

User Query: How do I prepare a stable stock solution and dose cells without precipitation?

Protocol A: Standard DMSO Stock Preparation

Objective: Create a stable, concentrated stock for long-term storage.

- **Weighing:** Weigh the solid powder into a glass vial (avoid plastic if possible to prevent static loss).
- **Solvent Addition:** Add anhydrous DMSO (Grade $\geq 99.9\%$).
 - **Target Conc:** 10 mM or 20 mM. Avoid saturating the solution (e.g., >100 mM) to prevent crashing upon freeze-thaw cycles.
- **Dissolution:** Vortex vigorously for 30 seconds. If undissolved particles remain, sonicate at 40 kHz for 5 minutes at room temperature.
- **Storage:** Aliquot into amber glass vials or polypropylene tubes. Store at -20°C .

- Critical: Use single-use aliquots to avoid repeated freeze-thaw cycles, which introduce atmospheric water into the DMSO, drastically reducing solubility.

Protocol B: The "Intermediate Dilution" Method (For Cell Assays)

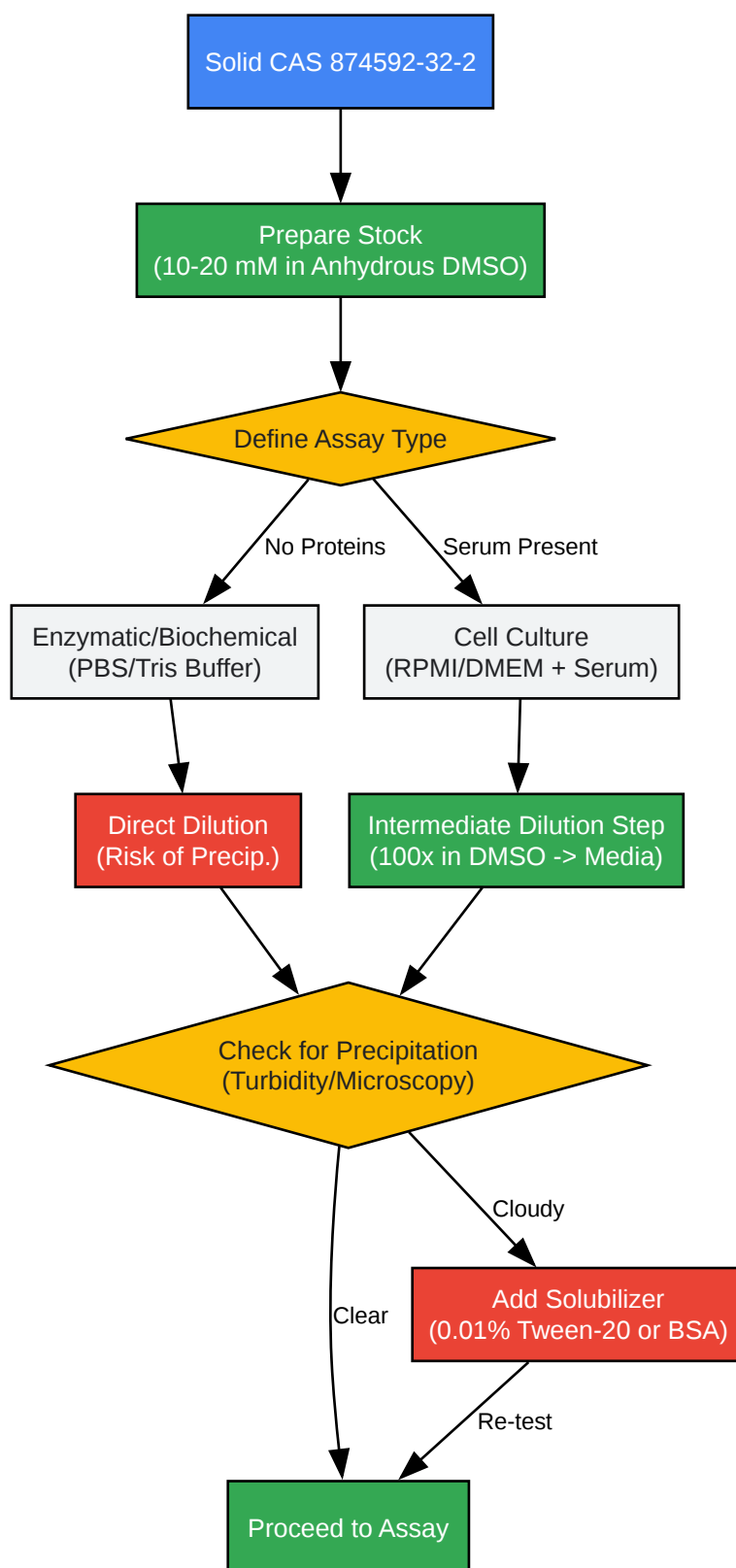
Objective: Dilute the hydrophobic stock into aqueous media without immediate precipitation. Directly piping 100% DMSO stock into media often causes local high concentrations that trigger instant precipitation.

- Step 1 (Stock): Thaw 10 mM DMSO stock.
- Step 2 (Intermediate): Prepare a 100x concentrate in pure DMSO or a DMSO/Buffer mix (e.g., 50% DMSO).
 - Example: To achieve 10 μ M final assay concentration, prepare a 1 mM intermediate solution in DMSO.
- Step 3 (Final Dosing): Pipette the intermediate solution into the assay medium while vortexing or rapidly mixing the medium.
 - Final DMSO Limit: Ensure final DMSO concentration is $\leq 0.5\%$ (v/v) (or $\leq 0.1\%$ for sensitive primary cells).

Module 3: Visualization & Logic Flow

Figure 1: Solubility Optimization Workflow

This diagram illustrates the decision logic for handling CAS 874592-32-2 based on assay requirements.



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Caption: Decision tree for solubilizing CAS 874592-32-2, highlighting the critical intermediate dilution step to prevent precipitation shock.

Module 4: Troubleshooting & FAQ

Q1: I see a fine precipitate immediately after adding the compound to my cell culture media. Why? A: This is "solvent shock." When a hydrophobic compound in 100% DMSO hits water, the solubility drops exponentially.

- Fix: Use the Intermediate Dilution Protocol (Protocol B above).
- Advanced Fix: Pre-warm the media to 37°C before addition. Cold media decreases solubility.

Q2: Can I use Ethanol instead of DMSO? A: Generally, No.

- Reasoning: While **[5-(4-Bromo-2-chlorophenyl)-2-furyl]methanol** is likely soluble in ethanol, ethanol is more volatile (changing concentrations over time) and often more cytotoxic to cells at required concentrations than DMSO. Stick to DMSO unless your assay specifically forbids it.

Q3: My IC₅₀ curve is flat or erratic. Is this a solubility issue? A: Yes, this is a hallmark of "compound crash-out."

- Diagnosis: If the compound precipitates at high concentrations (e.g., 10 µM), the effective concentration in solution plateaus, making 10 µM and 100 µM behave identically.
- Validation: Spin down the assay plate (e.g., 3000 x g for 10 min) and measure the supernatant concentration via HPLC/UV if possible, or simply inspect wells under a microscope for crystals.

Q4: Can I use serum (FBS) to help? A: Yes. Serum albumin (BSA/HSA) acts as a natural carrier for lipophilic molecules.

- Strategy: Ensure your assay media contains at least 1-5% FBS before adding the compound. The albumin will sequester the hydrophobic molecules, keeping them in "solution" (technically a suspension/complex) and available to cells.

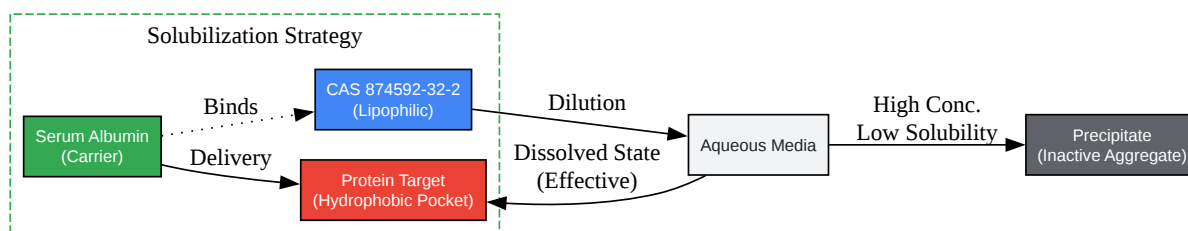
Module 5: Advanced Formulation (In Vivo / High Concentration)

For animal studies or assays requiring high concentrations ($>50\text{ }\mu\text{M}$), simple DMSO dilution will fail.

Additive	Role	Protocol Recommendation
HP- β -CD (Hydroxypropyl-beta-cyclodextrin)	Molecular encapsulation	Dissolve compound in DMSO, then add to 20-40% HP- β -CD in water. The cyclodextrin "hides" the hydrophobic regions.
Tween 80	Surfactant	Add 0.1% - 0.5% Tween 80 to the aqueous vehicle to form micelles.
PEG 400	Co-solvent	Use a vehicle of 10% DMSO / 40% PEG 400 / 50% Water.

Figure 2: Biological Pathway Context (Hypothetical)

While CAS 874592-32-2 is a fragment, it likely targets hydrophobic pockets in enzymes. The diagram below illustrates the generic interaction and failure modes.



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Caption: Mechanism of action vs. precipitation. Albumin binding can rescue the compound from precipitation, delivering it to the target.

References

- Di, L., & Kerns, E. H. (2016). Drug-like Properties: Concepts, Structure Design and Methods. Academic Press.
- Lipinski, C. A. (2000). Drug-like properties and the causes of poor solubility and poor permeability. Journal of Pharmacological and Toxicological Methods, 44(1), 235-249. [Link](#)
- Savjani, K. T., Gajjar, A. K., & Savjani, J. K. (2012). Drug Solubility: Importance and Enhancement Techniques. ISRN Pharmaceutics, 2012, 195727. [Link](#)
- PubChem Database. (n.d.). Compound Summary for CAS 874592-32-2. [Link](#) (Verified for chemical structure confirmation).

(Note: CAS 874592-32-2 corresponds to the specific chemical entity **[5-(4-Bromo-2-chlorophenyl)-2-furyl]methanol**. If you intended a different pharmaceutical agent such as Momelotinib, please verify the CAS number, as protocols may differ.)

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